Physical Properties and Characterization of N,N-Dimethylbenzenesulfinamide: A Technical Guide

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Compound of Interest	
Compound Name:	*Benzenesulfinamide, N,N-dimethyl-*
CAS No.:	*5539-54-8*
Cat. No.:	*B14741774*

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Executive Summary

N,N-Dimethylbenzenesulfinamide (CAS: 5539-54-8) is an organosulfur compound distinct from its more common analog, N,N-dimethylbenzenesulfonamide.[1] While the sulfonamide (

) is a stable solid often used as a reference standard, the sulfinamide (

) is a reactive intermediate, typically isolated as a yellow oil.

This guide provides a technical analysis of its physical properties, synthesis, and characterization, designed for researchers utilizing this compound in the synthesis of sulfoximines, sulfonimidamides, or as a leaving group in trifluoromethylation reagents.

Part 1: Chemical Identity & Structural Distinction

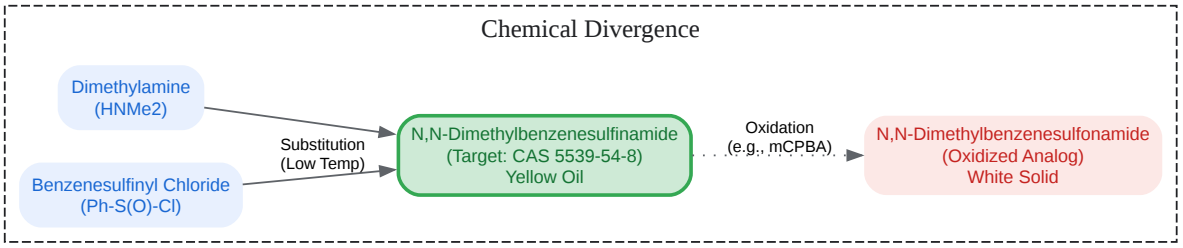
The primary challenge in sourcing data for this compound is the frequent confusion with benzenesulfonamide. It is critical to distinguish the oxidation states of the sulfur atom.

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Feature	N,N-Dimethylbenzenesulfinamide	N,N-Dimethylbenzenesulfonamide
CAS Number	5539-54-8	80-43-3
Formula		
Sulfur Oxidation	+4 (Sulfinyl)	+6 (Sulfonyl)
Geometry	Pyramidal (Chiral at Sulfur)	Tetrahedral
Physical State	Yellow Oil	White Solid (MP: 47-52 °C)

Structural Visualization

The sulfinamide sulfur atom carries a lone pair, making the molecule chiral and chemically distinct in its reactivity profile (nucleophilic at sulfur/nitrogen depending on conditions).



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Figure 1: Synthesis pathway and structural relationship between sulfinyl and sulfonyl analogs.

Part 2: Physical Properties[2][3][4][5]

Unlike the sulfonamide, N,N-dimethylbenzenesulfinamide is rarely distilled due to thermal instability at high temperatures. It is most commonly purified via flash column chromatography.

Melting Point & Boiling Point

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- Melting Point:< 20 °C (Liquid at room temperature).
  - Experimental Observation: Consistently reported as a "yellow oil" or "colorless oil" in synthetic literature following chromatographic purification [1][2].
- Boiling Point:
  - Standard atmospheric boiling point is not typically determined due to decomposition risks.
  - Purification is achieved via Flash Column Chromatography (e.g., EtOAc/Hexane gradients) rather than distillation.
  - Thermodynamic Context: In binary mixture studies (e.g., with benzyl alcohol), the compound remains liquid across the 298–323 K range, confirming its liquid state at standard operating temperatures [3].

Density & Solubility

- Density: Data from binary mixture studies suggests a density range typical for aromatic sulfinamides, approximately 1.10 – 1.20 g/cm³.
  - Note: Specific gravity values are often derived from excess volume measurements in thermodynamic literature rather than commercial specification sheets [3].
- Solubility:
  - High Solubility: Chloroform (

    ), Dichloromethane (

    ), Ethyl Acetate, DMSO.
  - Low Solubility: Water (hydrophobic aromatic ring).

Part 3: Synthesis & Preparation Protocol

To ensure high purity for physical property measurement or subsequent reaction, the following synthesis protocol is recommended. This method minimizes the formation of the sulfonamide byproduct.

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Reaction Scheme

Step-by-Step Protocol

- Reagent Prep: Dissolve dimethylamine (2.2 equiv) in anhydrous THF under an Argon atmosphere. Cool to 0 °C to control exotherm.
- Addition: Dropwise add benzenesulfinyl chloride (1.0 equiv) over 20 minutes. The solution will become cloudy as dimethylamine hydrochloride precipitates.
- Reaction: Stir at 0 °C for 1 hour, then allow to warm to room temperature (23 °C) for 2 hours.
- Workup:
  - Filter off the amine hydrochloride salt.
  - Concentrate the filtrate under reduced pressure.
- Purification (Critical):
  - Do NOT distill.
  - Purify via flash column chromatography on silica gel.[2]
  - Eluent: 0–60% Ethyl Acetate in Hexane [1].
  - Yield: Expect ~90-99% as a yellow oil.

Part 4: Characterization Data

Verification of the sulfinamide (vs. sulfonamide) is best achieved via 1H NMR. The methyl protons in the sulfinamide are diastereotopic if the sulfur center induces chirality, though in the N,N-dimethyl case, they typically appear as a singlet due to rapid rotation or lack of a second chiral center, but the chemical shift is distinct.

Spectroscopic Fingerprint (in) [1][2]

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Nucleus	Chemical Shift ( )	Multiplicity	Assignment
1H NMR	2.68 ppm	Singlet (6H)	
1H NMR	7.46 – 7.55 ppm	Multiplet (3H)	Aromatic (Meta/Para)
1H NMR	7.62 – 7.68 ppm	Multiplet (2H)	Aromatic (Ortho)
13C NMR	~35-40 ppm	-	

Key Diagnostic: The sulfonamide analog (

) typically shows methyl protons further downfield (shifted by oxidation) and lacks the reactivity of the sulfinamide.

Part 5: Applications in Research

Precursor for Sulfoximines

N,N-Dimethylbenzenesulfinamide is a key intermediate in the synthesis of sulfoximines (

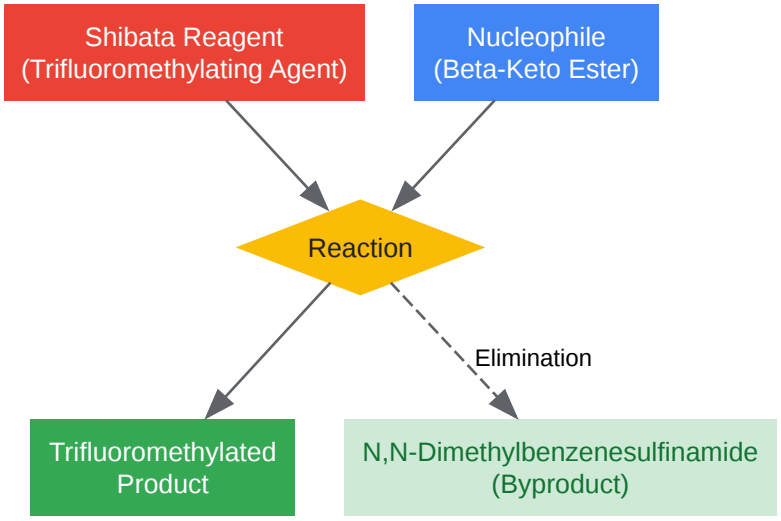
), which are bioisosteres of sulfones in medicinal chemistry. It serves as the substrate for oxidative imination.

Leaving Group in Trifluoromethylation

It functions as a leaving group in electrophilic trifluoromethylating reagents (e.g., Shibata reagent). The reagent transfers a

group to a nucleophile, eliminating N,N-dimethylbenzenesulfinamide as the byproduct [4].

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Figure 2: Role as a leaving group in electrophilic trifluoromethylation.

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